

physical and chemical properties of 7-Hydroxy-4-phenylcoumarin

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Compound of Interest

Compound Name: 7-Hydroxy-4-phenylcoumarin

Cat. No.: B181766

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7-Hydroxy-4-phenylcoumarin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical, chemical, and biological properties of **7-Hydroxy-4-phenylcoumarin**. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development, offering detailed data, experimental protocols, and visualizations of key molecular pathways.

Core Physical and Chemical Properties

7-Hydroxy-4-phenylcoumarin, also known as 4-Phenylumbelliferone, is a member of the coumarin class of compounds, which are benzopyrone derivatives. It possesses a distinctive molecular architecture that contributes to its unique chemical and biological characteristics.

Physicochemical Data

A summary of the key physicochemical properties of **7-Hydroxy-4-phenylcoumarin** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₀ O ₃	[1]
Molecular Weight	238.24 g/mol	[1]
CAS Number	2555-30-8	[1]
Melting Point	248-252 °C	
Appearance	Solid	
IUPAC Name	7-hydroxy-4-phenylchromen-2-one	[2]
Synonyms	4-Phenyl-7-hydroxycoumarin, 4-Phenylumbelliferone	[2]

Spectral Data

The spectral characteristics of **7-Hydroxy-4-phenylcoumarin** are crucial for its identification and structural elucidation. Key spectral data are summarized below.

Spectral Data Type	Key Features and Observations
¹ H NMR	Data available, typically showing characteristic aromatic proton signals.
¹³ C NMR	Data available for structural confirmation.[3]
FT-IR (KBr Wafer)	Characteristic peaks for hydroxyl (-OH) and lactone carbonyl (C=O) functional groups are observed.[2]
UV-Vis	Exhibits characteristic absorbance maxima.[2]
Mass Spectrometry	Provides information on the molecular weight and fragmentation pattern.

Experimental Protocols

Synthesis of 7-Hydroxy-4-phenylcoumarin via Pechmann Condensation

The Pechmann condensation is a widely employed method for the synthesis of coumarins. The following protocol is a representative method for the synthesis of **7-Hydroxy-4-phenylcoumarin**.

Principle: The reaction involves the condensation of a phenol (resorcinol) with a β -ketoester (ethyl benzoylacetate) in the presence of an acid catalyst. The reaction proceeds through transesterification, intramolecular hydroalkylation, and dehydration to yield the final coumarin product.

Materials:

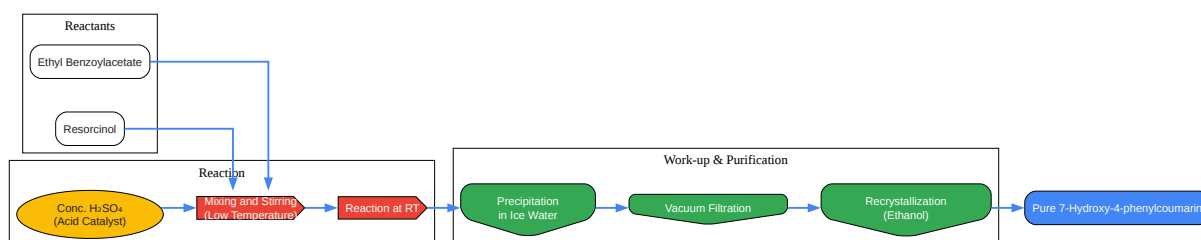
- Resorcinol
- Ethyl benzoylacetate
- Concentrated Sulfuric Acid (H_2SO_4) or other acidic catalysts like Amberlyst-15
- Ethanol
- Ice

Procedure:

- In a round-bottom flask, cool concentrated sulfuric acid in an ice bath.
- Slowly add a mixture of resorcinol and ethyl benzoylacetate to the cooled acid with constant stirring, maintaining a low temperature.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours to overnight.
- Pour the reaction mixture into a beaker containing crushed ice to precipitate the crude product.

- Collect the precipitate by vacuum filtration and wash thoroughly with cold water to remove any residual acid.
- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to yield pure **7-Hydroxy-4-phenylcoumarin**.

Experimental Workflow:



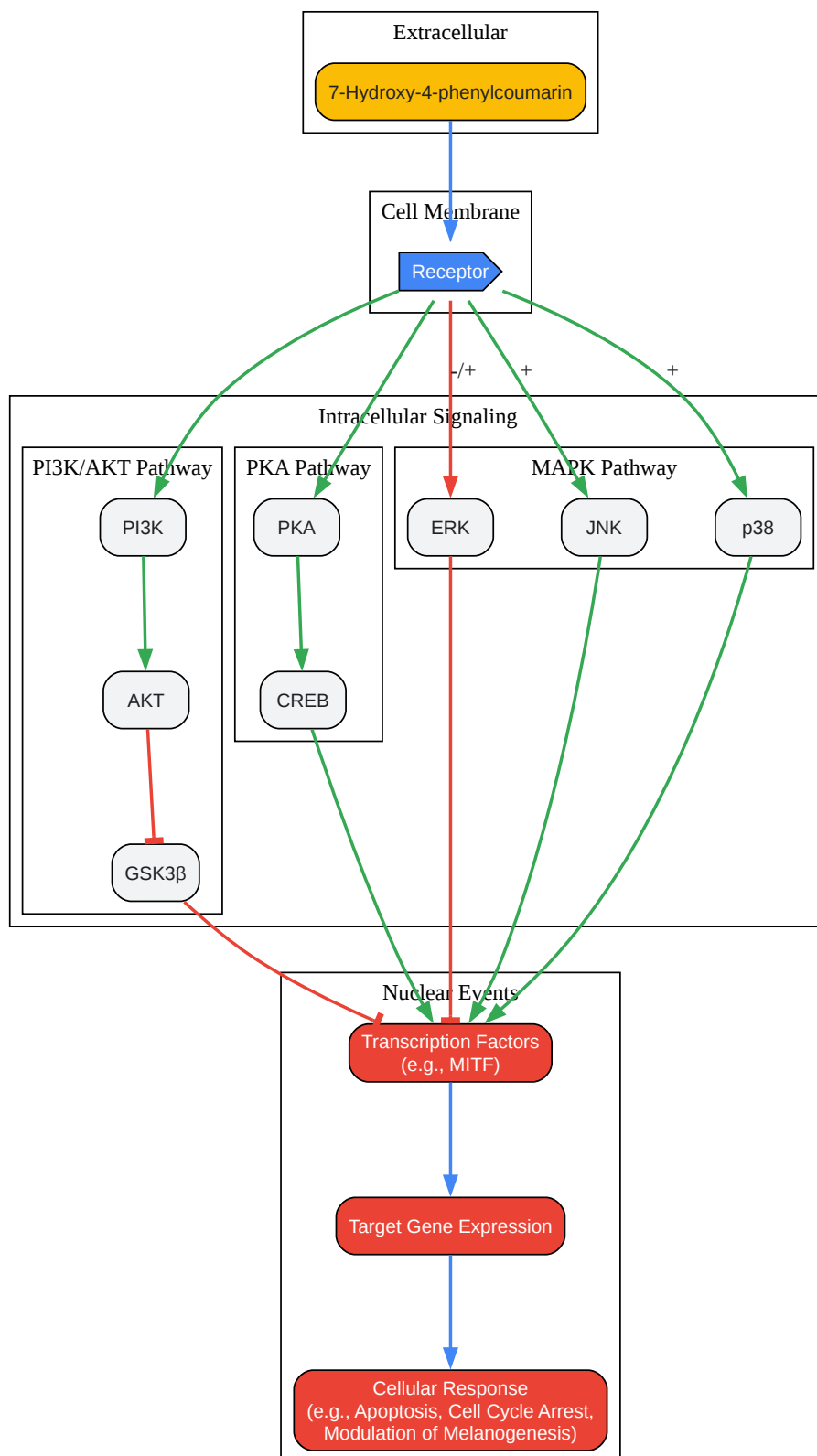
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Pechmann Condensation Workflow for **7-Hydroxy-4-phenylcoumarin** Synthesis.

Biological Activity and Signaling Pathways

7-Hydroxy-4-phenylcoumarin and its derivatives have been reported to exhibit a range of biological activities, including potential anticancer and anti-melanogenic effects. The biological actions of these compounds are often mediated through their interaction with key cellular signaling pathways. For instance, the structurally related 7-hydroxy-4-methylcoumarin has been shown to regulate melanogenesis through the modulation of several signaling cascades. While the specific pathways for **7-Hydroxy-4-phenylcoumarin** are still under investigation, a representative signaling network implicated in the action of 7-hydroxycoumarins is depicted below.

Representative Signaling Pathway



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Representative signaling pathways modulated by 7-hydroxycoumarins.

The diagram illustrates how 7-hydroxycoumarins can potentially influence multiple signaling cascades, including the MAPK, PI3K/AKT, and PKA pathways. These interactions can lead to the regulation of transcription factors that control a variety of cellular processes such as apoptosis, cell cycle progression, and melanogenesis. Notably, studies on 7-hydroxy-4-methylcoumarin have indicated its role in regulating melanogenesis through pathways involving GSK3 β / β -catenin, AKT, PKA/CREB, and MAPK.[4] In contrast, **7-Hydroxy-4-phenylcoumarin** has been reported to have an anti-melanogenesis effect.

Conclusion

7-Hydroxy-4-phenylcoumarin is a versatile molecule with significant potential for further investigation in the fields of medicinal chemistry and drug development. This technical guide provides a foundational understanding of its properties, synthesis, and potential biological activities. The presented data and protocols are intended to facilitate future research and development efforts centered on this promising compound.

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